

Disperse violet 8 chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Disperse violet 8

CAS No.: 82347-07-7

Cat. No.: B15555341

[Get Quote](#)

An In-depth Technical Guide to Disperse Violet 8

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and relevant experimental methodologies for **Disperse Violet 8**. The information is intended to support research and development activities where this anthraquinone-based dye is of interest.

Chemical Structure and Identification

Disperse Violet 8 is an anthraquinone dye recognized by its bright blue-purple hue. Its core chemical identity is 1,4-diamino-5-nitroanthracene-9,10-dione.

Identifier	Value
IUPAC Name	1,4-diamino-5-nitroanthracene-9,10-dione[1]
Common Name	Disperse Violet 8
CAS Number	82-33-7[2][3]
Molecular Formula	C ₁₄ H ₉ N ₃ O ₄ [2]
SMILES	C1=CC2=C(C(=C1)--INVALID-LINK--[O-])C(=O)C3=C(C=CC(=C3C2=O)N)N[1]
InChI	InChI=1S/C14H9N3O4/c15-7-4-5-8(16)12-11(7)13(18)6-2-1-3-9(17(20)21)10(6)14(12)19/h1-5H,15-16H2[1]
Molecular Weight	283.24 g/mol [2]

Physicochemical Properties

The following tables summarize the known physical and chemical properties of **Disperse Violet 8**. It should be noted that for some properties, data is limited or conflicting in the available literature.

General Properties

Property	Value	Source(s)
Appearance	Dark blue powder	
Color	Bright blue-purple	

Thermal Properties

Property	Value	Source(s)
Melting Point	257 °C	[1]
Boiling Point	425.8 °C	[1]
634.9 °C at 760 mmHg	[4]	

Note: Discrepancies in reported boiling points exist in the literature.

Solubility

Solvent	Solubility	Source(s)
Ethanol	Soluble	
Acetone	Soluble	
Benzene	Soluble	

Note: Quantitative solubility data (e.g., in g/L) is not readily available in the reviewed literature.

Spectral Properties

Property	Value	Source(s)
UV-Vis λ_{max}	Data not available	

Note: While **Disperse Violet 8** is a dye, specific absorption maximum data was not found in the surveyed literature.

Experimental Protocols

Synthesis of Disperse Violet 8

The synthesis of **Disperse Violet 8** involves the nitration of 1,4-diaminoanthraquinone. While a detailed, step-by-step laboratory protocol for this specific transformation is not widely published, the general manufacturing method is described as the treatment of 1,4-diaminoanthraquinone in oleum or sulfuric acid.

A more detailed experimental protocol for the synthesis of the precursor, 1,4-diaminoanthraquinone, can be adapted from patented industrial processes.

Protocol for the Synthesis of 1,4-Diaminoanthraquinone (Precursor)

This protocol is based on the reduction of 1-amino-4-nitroanthraquinone.

Materials:

- 1-amino-4-nitroanthraquinone
- Dimethyl sulfoxide (DMSO)
- Water
- Hydrazine hydrate
- 30% aqueous sodium hydroxide solution

Procedure:

- Combine 14 parts of 1-amino-4-nitroanthraquinone with 100 parts of dimethyl sulfoxide and 100 parts of water in a reaction vessel.[5]
- Stir the mixture at 40 °C and add 7 parts of hydrazine hydrate.[5]
- Gradually heat the mixture to 60 °C over a period of 50 minutes.[5]
- Adjust the pH of the reaction mass to 9-10 by the addition of approximately 2.7 parts of 30% aqueous sodium hydroxide solution.[5]
- Continue stirring the reaction mass at 70 °C for approximately 4 hours, monitoring the disappearance of the starting material by chromatography (e.g., TLC).[5]
- Once the reaction is complete, pour the reaction mass into 800 parts of water to precipitate the product.[5]
- Filter the precipitate using a Buchner funnel and wash the solid with water until the filtrate is neutral and colorless.[5]
- Dry the resulting solid to obtain 1,4-diaminoanthraquinone.[5]

High-Temperature Dyeing of Polyester

Disperse Violet 8 is suitable for the high-temperature dyeing of polyester and its blends. This method enhances dye penetration into the hydrophobic polyester fibers.

Materials and Equipment:

- Polyester fabric, scoured and pre-wetted
- **Disperse Violet 8**
- Dispersing agent
- Acetic acid (to control pH)
- High-temperature dyeing apparatus (e.g., a jet dyeing machine)
- Sodium hydroxide
- Sodium hydrosulfite (for reduction clearing)
- Surfactant

Procedure:

- Dye Bath Preparation: Prepare the dye bath with a liquor ratio of 1:10 to 1:15.[6] Add a dispersing agent (e.g., 0.5 g/L).[7] Adjust the pH of the bath to 4.5-5.5 using acetic acid.[7][8]
- Dye Dispersion: Separately, prepare a paste of the required amount of **Disperse Violet 8** with a small amount of water and dispersing agent.[8] Add this dispersion to the dye bath at 50-60 °C.[7]
- Dyeing Cycle:
 - Introduce the polyester fabric into the dye bath.
 - Gradually raise the temperature of the dye bath to 130 °C at a rate of approximately 1.5-2 °C per minute.[6][7]
 - Maintain the temperature at 130 °C for 30-60 minutes, depending on the desired shade depth.[6][7]
 - After the dyeing phase, cool the bath slowly to approximately 60 °C.[8]
- Rinsing: Rinse the dyed fabric to remove loose dye particles.[6]

- Reduction Clearing (for medium to deep shades):
 - Prepare a fresh bath containing 2 g/L sodium hydroxide, 2 g/L sodium hydrosulfite, and 1 g/L surfactant.[\[7\]](#)
 - Treat the dyed fabric in this bath for 20 minutes at 70 °C to remove surface dye and improve fastness.[\[7\]](#)
- Final Rinsing and Drying: Thoroughly rinse the fabric with hot and then cold water, and finally dry it.[\[8\]](#)

Analytical Quantification by HPLC

The quantification of **Disperse Violet 8** in textile extracts or environmental samples can be achieved using High-Performance Liquid Chromatography (HPLC), often coupled with mass spectrometry (MS/MS) for enhanced sensitivity and selectivity.

Instrumentation and Materials:

- High-Performance Liquid Chromatograph (HPLC) with a UV-Vis or Diode Array Detector (DAD), or a tandem mass spectrometer (MS/MS).
- C18 reverse-phase column (e.g., 100 x 2.1 mm, 1.7 µm).
- Mobile Phase A: Water with an additive such as 0.15% formic acid and 50 mM ammonium acetate.[\[9\]](#)
- Mobile Phase B: Methanol.[\[9\]](#)
- Sample extract (e.g., methanol extract of a textile sample).

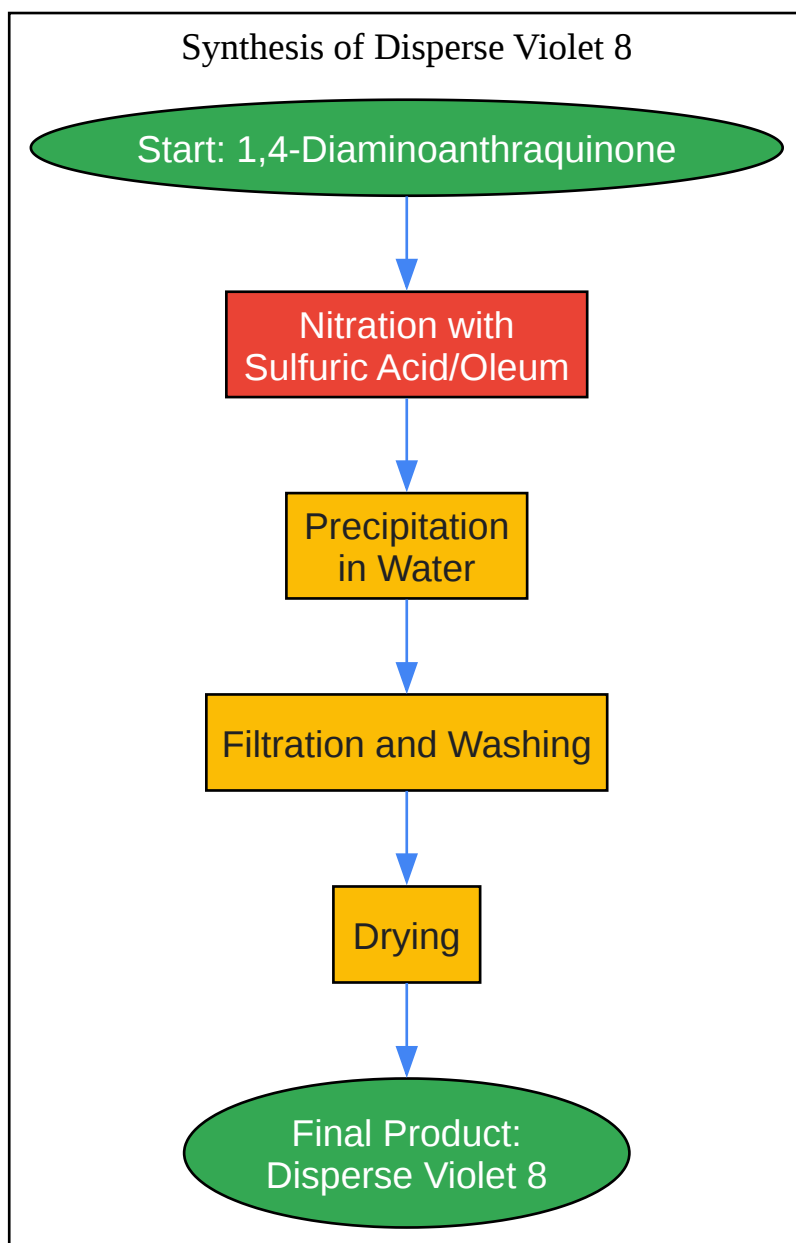
Procedure:

- Sample Preparation: Extract the dye from the textile sample using a suitable solvent like methanol, potentially with the aid of ultrasonication at an elevated temperature (e.g., 50 °C for 30 minutes).[\[10\]](#) Centrifuge and filter the extract before injection.
- Chromatographic Conditions:

- Set up a gradient elution program. A typical gradient might start with a high percentage of Mobile Phase A, ramping up to a high percentage of Mobile Phase B to elute the analyte, and then returning to initial conditions for column re-equilibration.
- Set the column temperature (e.g., 40 °C).
- Set the flow rate (e.g., 0.3-0.6 mL/min).[9]
- Set the injection volume (e.g., 5-10 µL).[9]
- Detection:
 - If using a UV-Vis or DAD detector, monitor the absorbance at the λ_{max} of **Disperse Violet 8** (if determined).
 - For MS/MS detection, optimize the instrument for the specific mass transitions of **Disperse Violet 8** in Multiple Reaction Monitoring (MRM) mode for high selectivity and sensitivity.
- Quantification: Prepare a calibration curve using standards of **Disperse Violet 8** of known concentrations. Quantify the amount of dye in the sample by comparing its peak area to the calibration curve.

Mandatory Visualizations

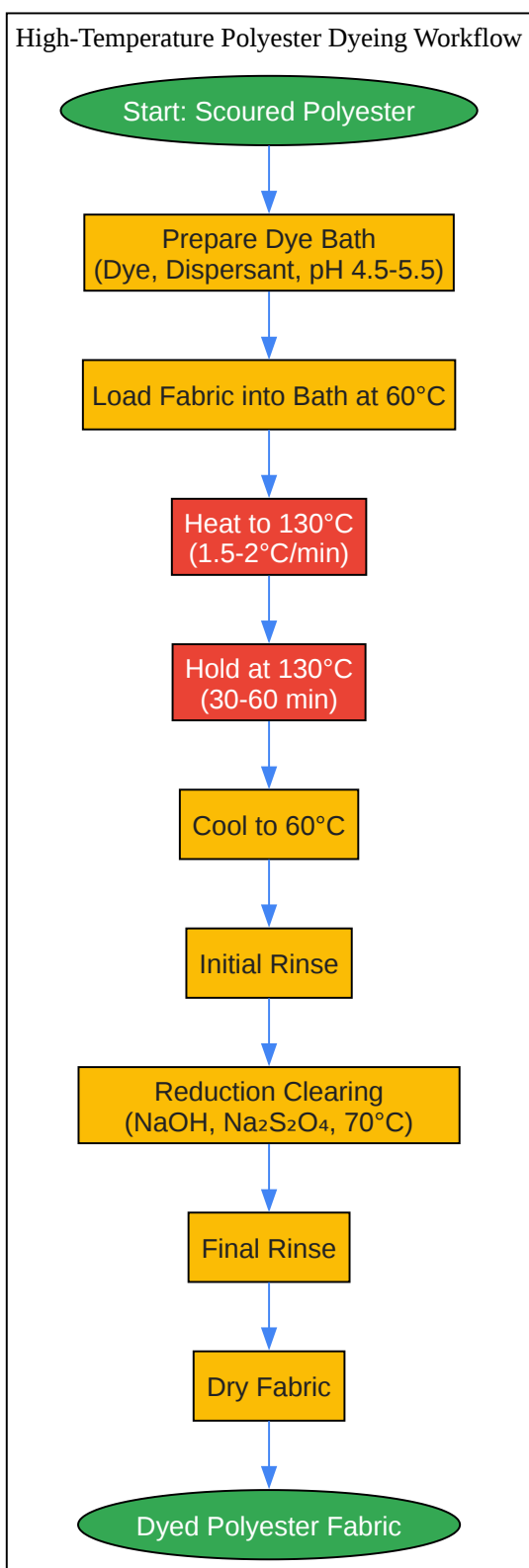
Logical Workflow for Synthesis of Disperse Violet 8



[Click to download full resolution via product page](#)

Caption: A simplified workflow for the synthesis of **Disperse Violet 8**.

Experimental Workflow for High-Temperature Polyester Dyeing



[Click to download full resolution via product page](#)

Caption: The experimental workflow for dyeing polyester with disperse dyes.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 82-33-7 CAS MSDS (1,4-DIAMINO-5-NITROANTHRAQUINONE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. caltagmedsystems.co.uk [caltagmedsystems.co.uk]
- 4. chemindex.com [chemindex.com]
- 5. 1,4-Diamino anthraquinone synthesis - chemicalbook [chemicalbook.com]
- 6. autumnchem.com [autumnchem.com]
- 7. How to dye and procedure of dyeing for textile: High temperature pressure dyeing of polyester with disperse dyes [dyes4dyeing.blogspot.com]
- 8. textilelearner.net [textilelearner.net]
- 9. mdpi.com [mdpi.com]
- 10. lcms.cz [lcms.cz]
- To cite this document: BenchChem. [Disperse violet 8 chemical structure and properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15555341/docs#disperse-violet-8-chemical-structure-and-properties\]](https://www.benchchem.com/product/b15555341/docs#disperse-violet-8-chemical-structure-and-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)